

# Carasiphenol C: A Stilbenoid Tetramer with Therapeutic Potential

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## Compound of Interest

Compound Name: Carasiphenol C

Cat. No.: B12093399

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## Abstract

**Carasiphenol C**, a complex stilbenoid tetramer, has emerged as a molecule of significant interest within the scientific community. Primarily isolated from *Caraipa densifolia*, this natural product has demonstrated promising biological activities, including antioxidant and anti-inflammatory effects. This technical guide provides a comprehensive overview of **Carasiphenol C**, detailing its chemical properties, natural sources, and methodologies for its isolation and characterization. Furthermore, it explores its potential therapeutic applications by examining its known biological activities and associated signaling pathways. This document is intended to serve as a foundational resource for researchers and professionals in the fields of natural product chemistry, pharmacology, and drug development.

## Introduction

Stilbenoids are a class of naturally occurring phenolic compounds characterized by a C6-C2-C6 carbon skeleton. They exist in various oligomeric forms, with tetramers like **Carasiphenol C** representing a structurally complex and biologically intriguing subgroup. The intricate architecture of these molecules often correlates with potent and selective biological activities, making them attractive candidates for drug discovery and development. **Carasiphenol C**, with its unique polycyclic structure, is a prime example of such a compound.

## Chemical and Physical Properties

**Carasiphenol C** is a polyphenolic compound with the molecular formula C<sub>42</sub>H<sub>32</sub>O<sub>9</sub> and a molecular weight of 680.7 g/mol [\[1\]](#) Its complex structure is characterized by a pentacyclic ring system.

Property	Value	Reference
Molecular Formula	C <sub>42</sub> H <sub>32</sub> O <sub>9</sub>	<a href="#">[1]</a>
Molecular Weight	680.7 g/mol	<a href="#">[1]</a>
IUPAC Name	(1R,4S,11R,12R,19R)-4-(3,5-dihydroxyphenyl)-5,11,19-tris(4-hydroxyphenyl)-6-oxapentacyclo[10.7.0.02,10.03,7.013,18]nonadeca-2(10),3(7),8,13(18),14,16-hexaene-9,15,17-triol	<a href="#">[1]</a>
CAS Number	868168-04-1	<a href="#">[1]</a>

## Natural Sources

**Carasiphenol C** has been identified in the following plant species:

- *Caraipa densifolia*: This is the primary known natural source of **Carasiphenol C**.
- *Caragana sinica*: This plant has also been reported to contain **Carasiphenol C**.
- *Cenchrus echinatus* L.: A study by Silva et al. (2012) reported the isolation of **Carasiphenol C** from the seeds and roots of this plant.

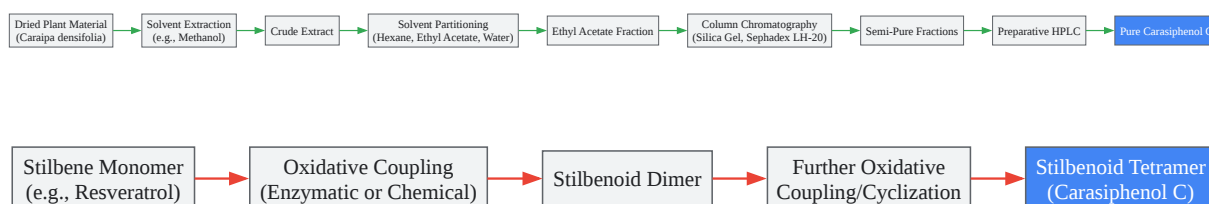
## Isolation and Structure Elucidation

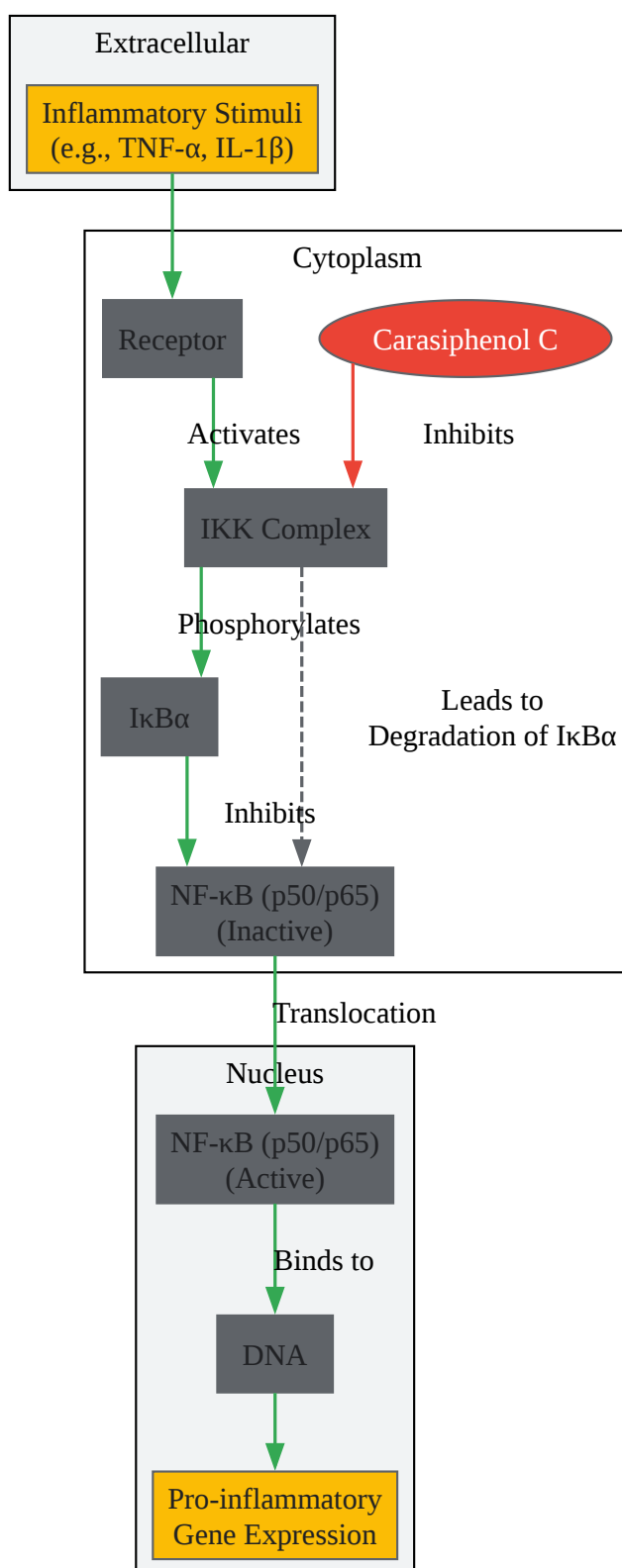
The isolation and structural characterization of **Carasiphenol C** involve a series of chromatographic and spectroscopic techniques. While a specific detailed protocol for its extraction from *Caraipa densifolia* is not readily available in the public domain, a general methodology can be outlined based on standard practices for stilbenoid isolation.

## Experimental Protocol: Representative Isolation Procedure

- **Extraction:** Dried and powdered plant material (e.g., leaves, stems, or roots) is subjected to solvent extraction, typically using methanol or a mixture of methanol and water. This process is often performed at room temperature with continuous agitation for an extended period to ensure efficient extraction of the polyphenolic compounds.
- **Solvent Partitioning:** The crude extract is then concentrated under reduced pressure and partitioned between solvents of varying polarity, such as n-hexane, ethyl acetate, and water. This step serves to separate compounds based on their solubility, with stilbenoids like **Carasiphenol C** typically concentrating in the ethyl acetate fraction.
- **Chromatographic Purification:** The ethyl acetate fraction is subjected to multiple rounds of column chromatography. Common stationary phases include silica gel and Sephadex LH-20. Elution is performed using a gradient of solvents, starting with a non-polar solvent (e.g., n-hexane) and gradually increasing the polarity with solvents like ethyl acetate and methanol.
- **High-Performance Liquid Chromatography (HPLC):** Final purification is often achieved using preparative or semi-preparative HPLC, which provides high resolution and yields the pure compound.

Diagram of a Generalised Isolation Workflow:





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## References

- 1. researchgate.net [researchgate.net]
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